

Proper Disposal of (Rac)-LM11A-31 Dihydrochloride: A Safety and Operations Guide

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Compound of Interest

Compound Name: (Rac)-LM11A-31 dihydrochloride

Cat. No.: B3067506

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **(Rac)-LM11A-31 dihydrochloride**, ensuring compliance with standard laboratory safety protocols.

(Rac)-LM11A-31 dihydrochloride is a non-peptide p75 neurotrophin receptor (p75NTR) modulator.[1][2][3] While the safety data sheet (SDS) for this compound indicates that it is not classified as a hazardous substance, it is imperative to follow prudent laboratory practices to minimize personal exposure and environmental contamination.[4]

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that appropriate personal protective equipment (PPE) is worn. This includes safety goggles, a laboratory coat, and nitrile gloves.[5] All handling of **(Rac)-LM11A-31 dihydrochloride**, including preparation for disposal, should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or aerosols.[4][5] An accessible safety shower and eye wash station should be nearby.[4]

Quantitative Data Summary

For quick reference, the following table summarizes key chemical and safety information for **(Rac)-LM11A-31 dihydrochloride**.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₅ N ₃ O ₂ · 2HCl	[3][4]
Molecular Weight	316.27 g/mol	[2][4]
CAS Number	1243259-19-9	[3][4]
Appearance	Powder	[2]
Solubility	Soluble in water (up to 100 mM) and DMSO (up to 100 mM)	[3]
Storage	Recommended at 4°C, stored under nitrogen, away from moisture. For solutions: -80°C for 6 months or -20°C for 1 month.	[1][4]

Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the disposal of **(Rac)-LM11A-31 dihydrochloride**. This procedure is based on general guidelines for laboratory chemical waste and information from the compound's safety data sheet.

1. Waste Identification and Segregation:

- Designate a specific, clearly labeled waste container for **(Rac)-LM11A-31 dihydrochloride** waste.
- Do not mix this waste with incompatible materials.[6]
- Since the compound contains chlorine, it should be treated as halogenated organic waste.[5]

2. Disposal of Small Quantities (e.g., residual amounts on labware):

- Decontamination of Glassware and Surfaces:** Wash contaminated surfaces and labware thoroughly with alcohol, followed by copious amounts of water.[4] Collect the initial alcohol rinse as chemical waste.

- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent (e.g., water or ethanol). The rinsate must be collected and disposed of as hazardous waste. After rinsing, the container labels should be defaced before disposal in regular trash.[7]

3. Disposal of Bulk or Unused Product:

- Solid Waste: Unused or expired solid **(Rac)-LM11A-31 dihydrochloride** should be collected in a designated, sealed, and properly labeled container for hazardous waste.[8]
- Liquid Waste (Solutions):
 - Do not dispose of solutions containing **(Rac)-LM11A-31 dihydrochloride** down the drain. [5][9]
 - Collect all aqueous and solvent-based solutions in a designated "Halogenated Organic Waste" container.[5]
 - Ensure the waste container is kept closed except when adding waste and is stored in a well-ventilated area, preferably within a fume hood.[5][6]

4. Accidental Spills:

- In the event of a spill, evacuate non-essential personnel from the area.[4]
- Wear full personal protective equipment, including respiratory protection if necessary.[4]
- For liquid spills, absorb the material with a non-combustible absorbent material like diatomite or universal binders.[4]
- For solid spills, carefully sweep or vacuum the material, avoiding dust generation.
- Collect the spilled material and absorbent in a sealed container for disposal as chemical waste.[4]
- Decontaminate the spill area with alcohol and then wash with water.[4]

5. Final Disposal:

- Arrange for the collection of the designated waste containers by your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[10\]](#)
- Maintain detailed records of the disposed chemical, including quantity and date of disposal.
[\[5\]](#)

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process and steps for the proper disposal of **(Rac)-LM11A-31 dihydrochloride**.

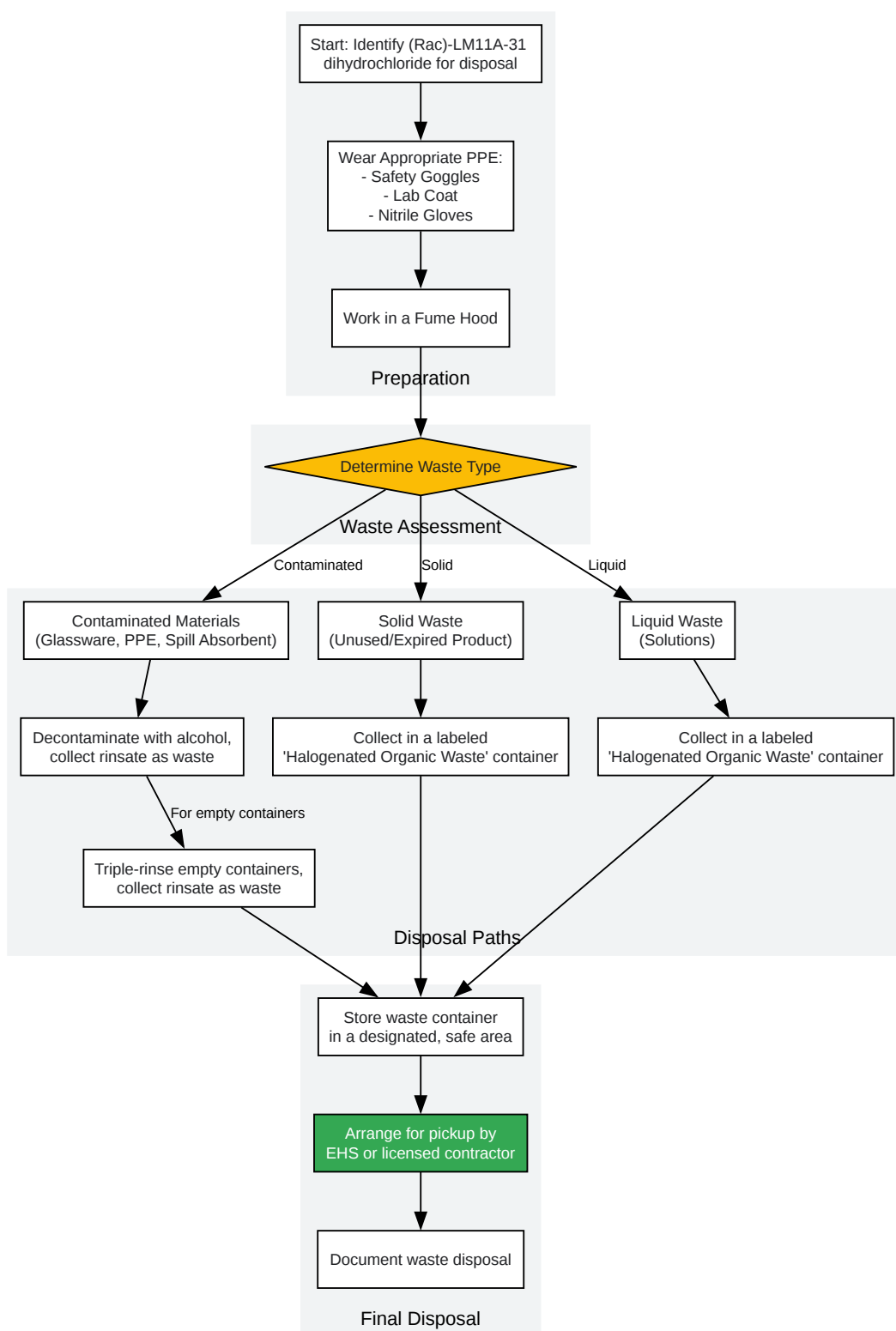


Figure 1: Disposal Workflow for (Rac)-LM11A-31 Dihydrochloride

[Click to download full resolution via product page](#)Caption: Disposal Workflow for **(Rac)-LM11A-31 Dihydrochloride**.

This comprehensive guide ensures that the disposal of **(Rac)-LM11A-31 dihydrochloride** is handled in a manner that prioritizes the safety of laboratory personnel and minimizes environmental impact. Always consult your institution's specific waste management protocols.

[5]

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. rndsystems.com [rndsystems.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry [hscprep.com.au]
- 6. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 7. vumc.org [vumc.org]
- 8. Laboratory waste | Staff Portal [staff.ki.se]
- 9. nems.nih.gov [nems.nih.gov]
- 10. slu.edu [slu.edu]
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